

An In-depth Technical Guide to 2-Nitrobenzofuran: Properties, Synthesis, and Biological Significance

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2-Nitrobenzofuran**

Cat. No.: **B1220441**

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This technical guide provides a comprehensive overview of **2-nitrobenzofuran**, a heterocyclic compound of significant interest to researchers and professionals in medicinal chemistry and drug development. This document details its chemical identity, physical properties, a detailed experimental protocol for its synthesis, and an overview of its biological activities.

Chemical Identity and Physical Properties

2-Nitrobenzofuran, with the CAS Registry Number 33094-66-5, is a benzofuran derivative characterized by a nitro group at the 2-position.^[1] Its chemical structure and key physical properties are summarized in the table below.

Property	Value	Source
CAS Number	33094-66-5	[1]
Molecular Formula	C ₈ H ₅ NO ₃	[1]
Molecular Weight	163.13 g/mol	[1]
IUPAC Name	2-nitro-1-benzofuran	[1]
SMILES	C1=CC=C2C(=C1)C=C(O2)-- INVALID-LINK--[O-]	[1]
InChIKey	RSZMTXPFGDUHSE- UHFFFAOYSA-N	[1]

Synthesis of 2-Nitrobenzofuran

A prevalent and effective method for synthesizing the **2-nitrobenzofuran** scaffold involves the reaction of substituted salicylaldehydes with bromonitromethane in the presence of a base.[\[2\]](#) This reaction proceeds through a tandem Henry (nitroaldol) reaction, followed by an intramolecular cyclization and subsequent dehydration.[\[2\]](#)

This protocol is a generalized procedure for the synthesis of **2-nitrobenzofuran** derivatives.

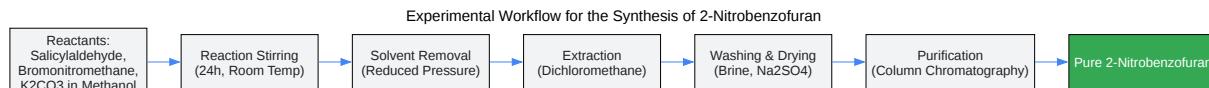
Materials:

- Substituted salicylaldehyde
- Anhydrous methanol
- Anhydrous potassium carbonate
- Bromonitromethane
- Water
- Dichloromethane
- Brine

- Anhydrous sodium sulfate
- Silica gel
- Hexane
- Ethyl acetate

Procedure:

- To a stirred solution of the substituted salicylaldehyde (1.0 mmol) in anhydrous methanol (10 mL) in a round-bottom flask, add anhydrous potassium carbonate (2.0 mmol).
- Stir the mixture at room temperature for 15 minutes.[2]
- Add bromonitromethane (1.2 mmol) dropwise to the suspension.[2]
- Stir the reaction mixture at room temperature for 24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).[2]
- After completion of the reaction, remove the methanol under reduced pressure.[2]
- To the residue, add water (20 mL) and extract the product with dichloromethane (3 x 20 mL). [2]
- Combine the organic layers and wash with brine (20 mL).[2]
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.[2]
- Purify the crude product by column chromatography on silica gel using a hexane-ethyl acetate gradient to afford the pure **2-nitrobenzofuran** derivative.[2]



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A generalized workflow for the synthesis of **2-nitrobenzofuran**.

Biological Activities and Potential Applications

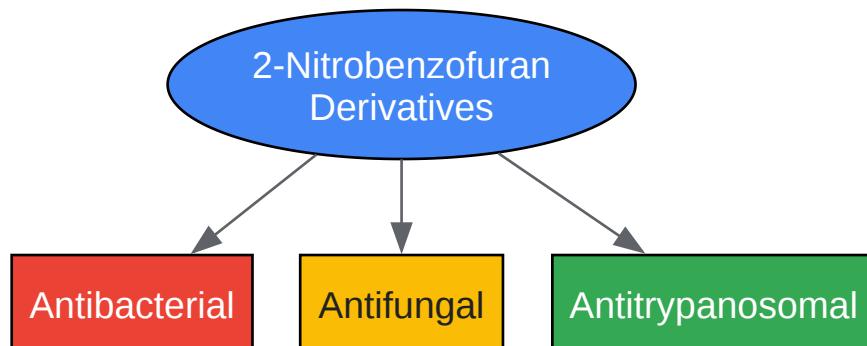
Benzofuran and its derivatives, including **2-nitrobenzofuran**, are recognized for a wide range of biological activities.^{[3][4]} These compounds have garnered significant interest in medicinal chemistry due to their potential as therapeutic agents.

The diverse biological activities of nitrobenzofuran derivatives include:

- Antibacterial Activity: Certain nitrobenzofurans have demonstrated bacteriostatic effects.^[5]
- Antifungal Activity: These compounds are also being investigated for their antifungal properties.^[2]
- Antitrypanosomal Properties: Notably, **2-nitrobenzofurans** have shown potential in combating trypanosomal infections.^[2]

The versatility of the benzofuran scaffold allows for the development of potent agents for various medical conditions.^[3]

Biological Activities of 2-Nitrobenzofuran Derivatives



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Key biological activities of **2-nitrobenzofuran** and its derivatives.

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